

In-Depth Technical Guide to the Synthesis and Properties of Magnesium Diiodide

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Compound of Interest

Compound Name: Magnesium diiodide

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This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **magnesium diiodide** (MgI_2). The information is curated to support research and development activities, with a focus on detailed experimental protocols and structured data presentation.

Properties of Magnesium Diiodide

Magnesium diiodide is an ionic compound with the chemical formula MgI_2 . It is a white, odorless, crystalline solid that is highly soluble in water and other polar solvents. It typically exists in its anhydrous form or as various hydrates, most commonly the hexahydrate ($\text{MgI}_2 \cdot 6\text{H}_2\text{O}$) and octahydrate ($\text{MgI}_2 \cdot 8\text{H}_2\text{O}$).^{[1][2]}

Physical and Chemical Properties

Key physical and chemical properties of anhydrous **magnesium diiodide** and its common hydrates are summarized in the table below. Anhydrous MgI_2 is stable when heated under a hydrogen atmosphere but will decompose in the air at normal temperatures, turning brown due to the release of elemental iodine.^{[1][2][3][4]} When heated in air, it fully decomposes to magnesium oxide.^[1]

Property	Anhydrous MgI_2	Hexahydrate ($\text{MgI}_2 \cdot 6\text{H}_2\text{O}$)	Octahydrate ($\text{MgI}_2 \cdot 8\text{H}_2\text{O}$)
Molar Mass	278.11 g/mol [1]	386.20 g/mol [1]	422.24 g/mol [1]
Appearance	White crystalline solid[1]	Monoclinic crystals[1]	Orthorhombic crystals[1]
Density	4.43 g/cm ³ (at 25 °C) [1]	2.353 g/cm ³ [1]	2.098 g/cm ³ [1]
Melting Point	637 °C (1179 °F; 910 K) (decomposes)[1]	-	41 °C (decomposes) [1]
Crystal Structure	Hexagonal[1]	Monoclinic[1]	Orthorhombic[1]

Solubility Data

Magnesium diiodide exhibits high solubility in water and is also soluble in several organic solvents.

Solvent	Solubility (g/100 cm ³)
Water	54.7 (0 °C, anhydrous)[1]
	148 (18 °C, anhydrous)[1]
	81 (20 °C, octahydrate)[1]
Ether	Soluble[1]
Alcohol	Soluble[1][4]
Ammonia	Soluble[1]

Crystal Structure Data

The anhydrous form of **magnesium diiodide** crystallizes in a hexagonal lattice.

Parameter	Value
Crystal System	Hexagonal[1]
Space Group	P-3m1[1]

Thermodynamic Properties

Property	Value
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-364 kJ/mol[1]
Standard Molar Entropy (S^\ominus_{298})	134 J/(mol·K)[1]
Heat Capacity (C)	74 J/(mol·K)[1]

Synthesis of Magnesium Diiodide

Magnesium diiodide can be synthesized through several methods. The most common laboratory preparations involve the direct reaction of the elements or the neutralization of a magnesium base with hydroiodic acid.

Method 1: Direct Synthesis from Elements (Anhydrous Etherate)

Anhydrous **magnesium diiodide** can be prepared by the direct reaction of magnesium metal with elemental iodine in an anhydrous solvent, such as diethyl ether.[1] This method yields the magnesium iodide etherate, which can be used in moisture-sensitive applications. The reaction must be conducted under a strictly anhydrous and inert atmosphere (e.g., nitrogen or argon) to prevent the formation of magnesium oxide and hydrolysis.[1]

This protocol is adapted from a detailed laboratory procedure for preparing magnesium iodide under ether.[5]

Materials:

- Magnesium turnings
- Iodine (I₂)

- Anhydrous diethyl ether (previously dried over sodium)[6]
- Dry nitrogen or argon gas

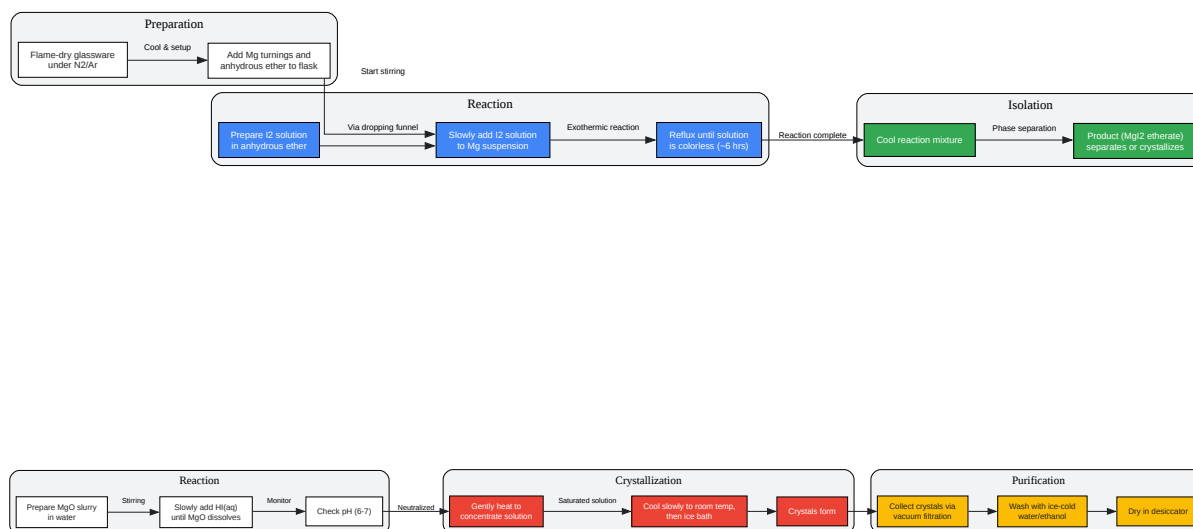
Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Inert gas supply (nitrogen or argon)

Procedure:

- Preparation of Apparatus: Assemble the three-necked flask with the reflux condenser and dropping funnel. Flame-dry the entire apparatus under a stream of dry nitrogen or argon to remove any adsorbed moisture. Allow the system to cool to room temperature under the inert atmosphere.
- Reaction Setup: Place magnesium turnings into the reaction flask. Add enough anhydrous diethyl ether to cover the magnesium.
- Addition of Iodine: Dissolve 30 g of iodine in 100 mL of anhydrous diethyl ether and place this solution into the dropping funnel.
- Reaction Initiation: Slowly add the iodine-ether solution dropwise to the stirring magnesium suspension in the flask. The rate of addition should be controlled to maintain a gentle reflux of the ether. The reaction is exothermic.
- Reaction Completion: After all the iodine solution has been added, continue to reflux the mixture with gentle heating. The reaction is complete when the brown color of the iodine disappears, and the solution becomes colorless. This may take approximately six hours.

- Isolation: The product, a magnesium iodide-ether complex, often separates as a heavy, oily layer or may crystallize upon cooling.[6] The supernatant can be decanted, and the product can be used directly as a solution or isolated by carefully removing the solvent under vacuum.



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